

A Technical Guide to the Therapeutic Targeting Landscape of 7-Azaindole Based Compounds

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Compound of Interest

Compound Name: 1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole

CAS No.: 1227270-55-4

Cat. No.: B597011

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Introduction

The 7-azaindole scaffold, a heterocyclic aromatic compound, represents a "privileged structure" in modern medicinal chemistry. Its significance stems from its role as a bioisostere for naturally occurring purines and indoles, allowing it to interact with a wide array of biological targets.^{[1][2]} The introduction of a nitrogen atom into the indole ring system critically modulates the scaffold's electronic properties, solubility, and hydrogen bonding potential, making it an ideal building block in drug design.^[1] This guide asserts that the unique electronic and structural properties of the 7-azaindole core make it an exceptional hinge-binding motif for protein kinases, positioning this scaffold at the forefront of targeted therapy development, particularly in oncology. We will explore the mechanistic basis for this success, survey the key kinase and non-kinase targets, and provide a practical framework of experimental methodologies for researchers in the field.

Part 1: The Kinase Family - The Primary Therapeutic Domain

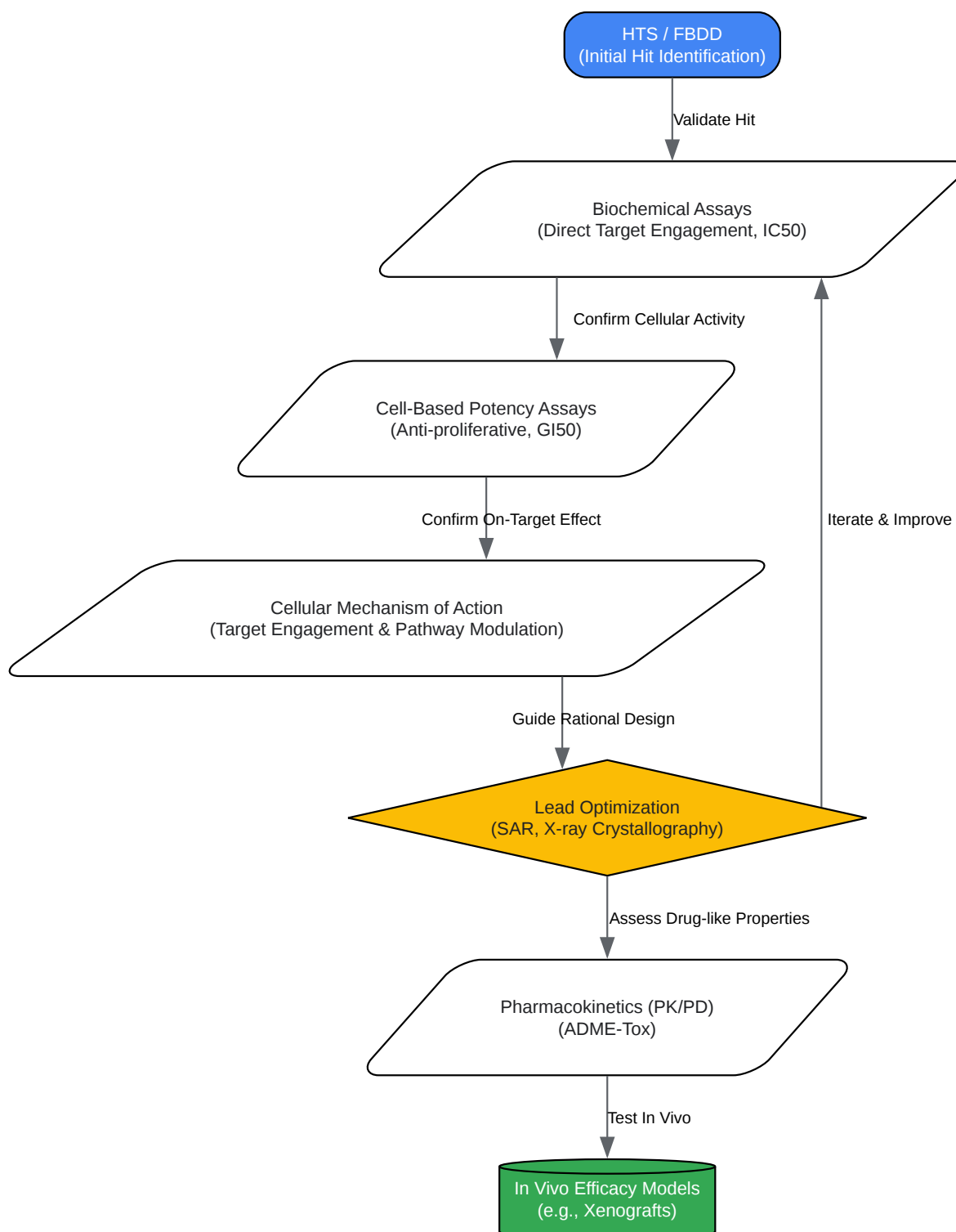
The human kinome, comprising over 500 protein kinases, is a primary focus of drug discovery due to its central role in cell signaling and its frequent dysregulation in diseases like cancer and

inflammatory disorders.[2] 7-Azaindole-based compounds have emerged as a dominant class of kinase inhibitors, with their utility spanning the entire kinome.[3]

The Mechanistic Rationale: Why 7-Azaindole Excels as a Kinase Inhibitor

The efficacy of 7-azaindole derivatives as kinase inhibitors is rooted in their ability to act as ATP-competitive inhibitors. They occupy the ATP-binding pocket of the kinase, preventing the phosphorylation of substrate proteins. The key to their high affinity and broad applicability lies in the specific interaction with the "hinge region," a flexible loop of amino acids connecting the N- and C-terminal lobes of the kinase domain.

The 7-azaindole scaffold forms a highly stable, bidentate hydrogen bond network with the backbone of this hinge region. Specifically, the N7 nitrogen of the pyridine ring acts as a hydrogen bond acceptor, while the N1-H of the pyrrole ring acts as a hydrogen bond donor.[1]
[4] This dual interaction mimics the binding of the adenine base of ATP, effectively anchoring the inhibitor in the active site.[1]



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Sources

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